

# A Comparative Guide to the Electrochemical Impedance Spectroscopy of $\text{La}_2\text{Ni}_7$ Electrodes

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## Compound of Interest

Compound Name: Lanthanum--nickel (2/7)

Cat. No.: B15484396

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This guide provides a comparative analysis of the electrochemical performance of  $\text{La}_2\text{Ni}_7$ -type hydrogen storage alloy electrodes, with a focus on insights gained from Electrochemical Impedance Spectroscopy (EIS). While quantitative EIS data for the base  $\text{La}_2\text{Ni}_7$  alloy is limited in publicly available literature, this document summarizes key findings on closely related La-Mg-Ni  $\text{A}_2\text{B}_7$ -type alloys and contrasts their performance with other classes of hydrogen storage materials.

## Understanding Electrochemical Impedance in Metal Hydride Electrodes

Electrochemical Impedance Spectroscopy is a powerful non-destructive technique used to investigate the various electrochemical processes occurring at the electrode-electrolyte interface. For metal hydride electrodes, the EIS response, typically represented as a Nyquist plot, can be deconvoluted to understand key kinetic parameters that govern the efficiency of hydrogen storage and release. These parameters include:

- **Charge-Transfer Resistance ( $R_{ct}$ ):** Represents the resistance to the electrochemical reaction at the surface of the alloy particles. A lower  $R_{ct}$  value indicates faster reaction kinetics and better performance.

- Double-Layer Capacitance (Cdl): Arises from the charge separation at the interface between the electrode surface and the electrolyte. It is related to the electrochemically active surface area.
- Warburg Impedance (Zw): Associated with the diffusion of hydrogen atoms within the bulk of the metal hydride alloy.

## Experimental Protocol for EIS on Metal Hydride Electrodes

A typical experimental setup for performing EIS on metal hydride electrodes involves a three-electrode electrochemical cell.

### 1. Electrode Preparation:

- The hydrogen storage alloy (e.g.,  $\text{La}_2\text{Ni}_7$ ) is mechanically ground into a fine powder.
- The alloy powder is mixed with a binder (e.g., polytetrafluoroethylene - PTFE) and a conductive agent (e.g., carbon black or nickel powder) to form a paste.
- The paste is then pressed onto a current collector (e.g., nickel foam or mesh) to form the working electrode.

### 2. Electrochemical Cell Assembly:

- A three-electrode configuration is commonly used, consisting of the prepared metal hydride working electrode, a counter electrode (typically a nickel mesh or platinum sheet), and a reference electrode (e.g.,  $\text{Hg/HgO}$  or  $\text{Ag/AgCl}$ ).
- These electrodes are immersed in an alkaline electrolyte, commonly a 6 M KOH solution.

### 3. EIS Measurement:

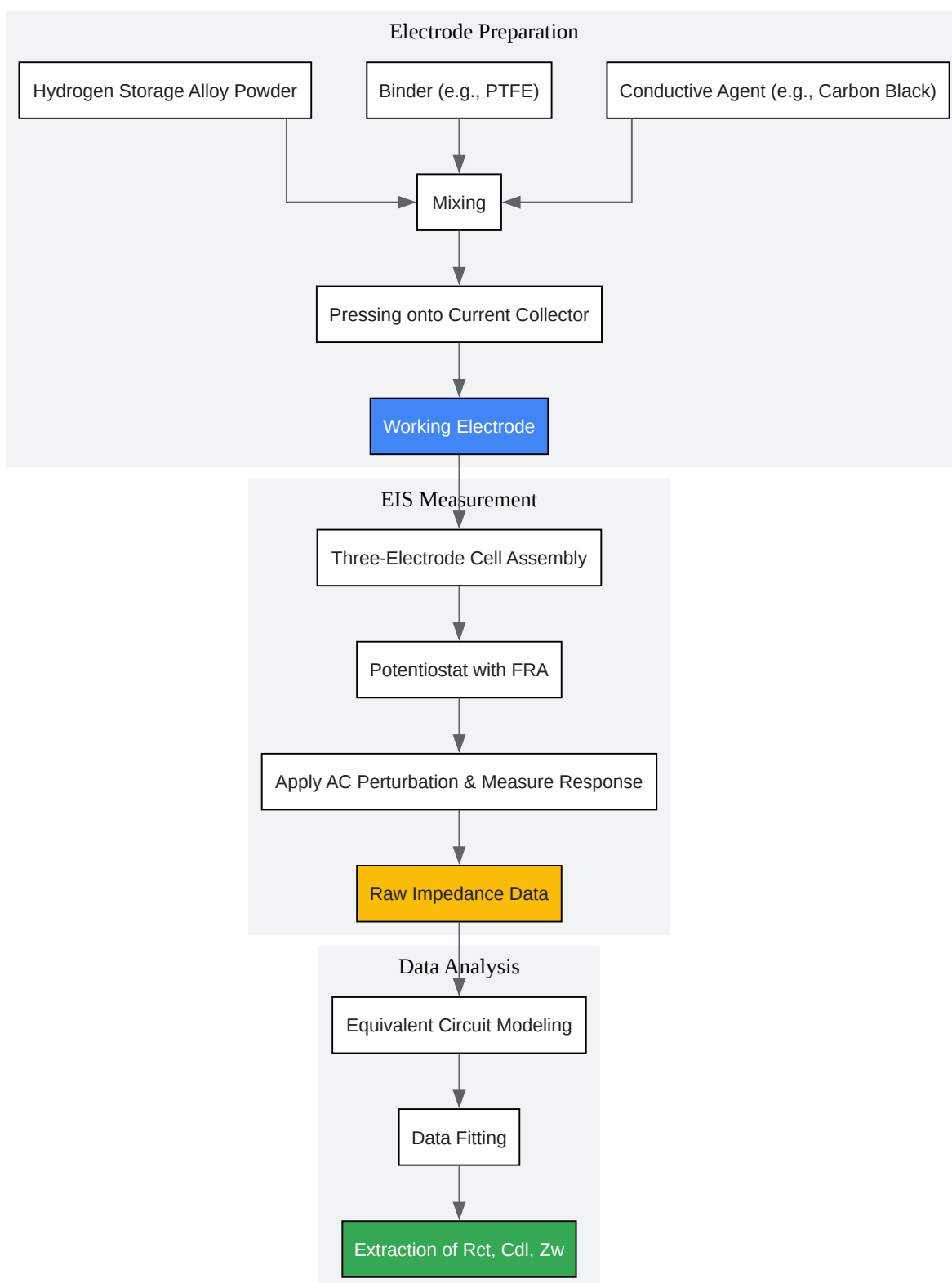
- The measurements are performed using a potentiostat equipped with a frequency response analyzer.
- The electrode is typically held at a specific state-of-charge (SOC) or open-circuit potential.

- A small amplitude AC voltage perturbation (e.g., 5-10 mV) is applied over a wide frequency range (e.g., 100 kHz to 1 mHz).
- The resulting current response is measured to determine the impedance at each frequency.

#### 4. Data Analysis:

- The impedance data is often analyzed by fitting it to an equivalent electrical circuit model to extract the values of  $R_{ct}$ ,  $C_{dl}$ , and other parameters.

## Logical Workflow for EIS Analysis



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Experimental workflow for Electrochemical Impedance Spectroscopy analysis.

## Comparative Performance of La<sub>2</sub>Ni<sub>7</sub>-Type and Other Hydrogen Storage Alloys

While specific quantitative data for La<sub>2</sub>Ni<sub>7</sub> is scarce, studies on La<sub>2-x</sub>Mg<sub>x</sub>Ni<sub>7</sub> alloys provide valuable insights into the effect of composition on electrochemical kinetics.

Table 1: Qualitative Comparison of Electrochemical Properties for La<sub>2-x</sub>Mg<sub>x</sub>Ni<sub>7</sub> Alloy Electrodes

Alloy Composition	Main Phase Structure	Charge-Transfer Resistance (R <sub>ct</sub> )	Hydrogen Reaction Rate	Reference
La <sub>2</sub> Ni <sub>7</sub>	Ce <sub>2</sub> Ni <sub>7</sub> -type	-	-	[1]
La <sub>1.7</sub> Mg <sub>0.3</sub> Ni <sub>7</sub>	Ce <sub>2</sub> Ni <sub>7</sub> -type	Higher	Slower	[1]
La <sub>1.6</sub> Mg <sub>0.4</sub> Ni <sub>7</sub>	Ce <sub>2</sub> Ni <sub>7</sub> -type	Smaller	Better	[1]
La <sub>1.5</sub> Mg <sub>0.5</sub> Ni <sub>7</sub>	Ce <sub>2</sub> Ni <sub>7</sub> -type	Smaller	Better	[1]
La <sub>1.4</sub> Mg <sub>0.6</sub> Ni <sub>7</sub>	Ce <sub>2</sub> Ni <sub>7</sub> -type	Higher	Slower	[1]

Note: "Smaller" and "Higher" for R<sub>ct</sub> are relative comparisons within this series of alloys.

The data suggests that partial substitution of La with Mg in the La<sub>2</sub>Ni<sub>7</sub> structure can significantly influence the charge-transfer resistance. Specifically, compositions with x=0.4 and x=0.5 exhibit lower charge-transfer resistance, indicating enhanced hydrogen reaction kinetics.[1]

For a broader perspective, the following table presents quantitative EIS data for other types of hydrogen storage alloys.

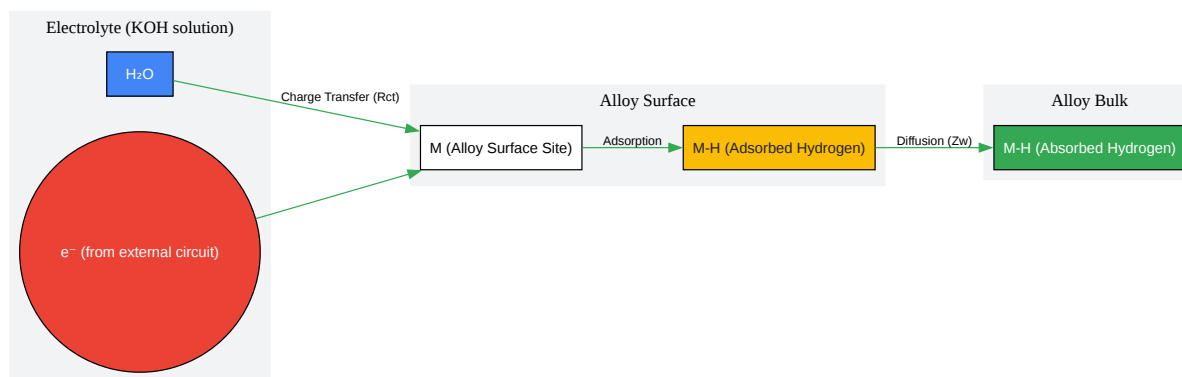
Table 2: Quantitative EIS Data for Various Hydrogen Storage Alloy Electrodes

Alloy Type	Specific Alloy	Rct ( $\Omega \cdot g$ )	Cdl (mF/g)	Zw ( $\Omega \cdot s^{-1/2}$ )	Reference
AB <sub>5</sub>	MmNi <sub>3.55</sub> Co <sub>0.75</sub> Mn <sub>0.4</sub> Al <sub>0.3</sub>	Varies with potential	Varies with potential	-	<a href="#">[2]</a>
AB <sub>5</sub>	La <sub>0.7</sub> Ce <sub>0.3</sub> Ni <sub>3.55</sub> Co <sub>0.45</sub> Al <sub>0.3</sub> Mn <sub>0.2</sub>	~0.25	~450	-	
AB <sub>2</sub>	Ti <sub>0.4</sub> Zr <sub>0.6</sub> (Ni, Mn, V) <sub>2</sub>	~0.15	~600	-	
Mg-based	Mg <sub>2</sub> Ni	High	Low	High	<a href="#">[3]</a>
Ti-based	TiFe	Moderate	Moderate	Moderate	

Note: The values presented are approximate and can vary significantly with the state-of-charge, temperature, and specific experimental conditions. "Mm" denotes Mischmetal.

## Signaling Pathway Representation of Electrochemical Processes

The electrochemical processes occurring at the metal hydride electrode surface during charging can be visualized as a signaling pathway.



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Electrochemical hydrogen charging pathway on a metal hydride electrode.

This diagram illustrates the key steps during the charging process: the charge transfer reaction at the surface where water molecules react with electrons to form adsorbed hydrogen, followed by the diffusion of hydrogen atoms from the surface into the bulk of the alloy for storage. The resistances associated with these steps,  $R_{ct}$  and  $Z_w$ , are the primary factors limiting the charging rate.

## Conclusion

The electrochemical performance of  $\text{La}_2\text{Ni}_7$ -type hydrogen storage alloys is significantly influenced by their composition. Partial substitution of lanthanum with magnesium can effectively reduce the charge-transfer resistance, thereby improving the kinetics of the hydrogen storage reaction. When compared to other classes of hydrogen storage alloys, such as  $\text{AB}_5$  and  $\text{AB}_2$  types, the kinetic properties of  $\text{La}_2\text{Ni}_7$ -based materials are competitive, although further research is needed to obtain comprehensive quantitative EIS data. Mg-based

alloys, while offering high storage capacity, generally exhibit higher impedance, indicating slower kinetics. The detailed analysis of EIS data, guided by appropriate experimental protocols and equivalent circuit models, remains a critical tool for the rational design and optimization of high-performance metal hydride electrodes for various energy storage applications.

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